

Technical Support Center: ParaGard T 380A Intrauterine Device

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Compound of Interest

Compound Name: RXPA 380

Cat. No.: B12390844

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the ParaGard T 380A IUD.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the use of the ParaGard T 380A.

Issue	Potential Cause(s)	Recommended Action(s)
Increased Menstrual Bleeding and Cramping	The primary mechanism of the copper IUD involves a sterile inflammatory reaction in the uterus.[1][2]	- Counsel the patient about these expected side effects, which often increase menstrual bleeding and cramping by about 30%.[1]- Consider non-steroidal anti-inflammatory drugs (NSAIDs) for pain management.- If bleeding is severe or prolonged, evaluate for other underlying causes.
Suspected Expulsion	Spontaneous expulsion of the IUD from the uterus. This is more likely to occur in the first year after insertion.[2]	- Instruct the patient on how to check for the IUD strings.- If the strings cannot be felt, or if the IUD is suspected to be partially or fully expelled, use a backup contraceptive method.- Perform a physical examination and, if necessary, an ultrasound to confirm the IUD's location.
Suspected Uterine Perforation	The IUD may partially or fully embed in or perforate the uterine wall or cervix during insertion.[3][4] This may not be detected until later.[4]	- If perforation is suspected, prompt medical evaluation is necessary.- Imaging such as ultrasound or X-ray can confirm the location of the IUD. [4]- If the IUD has migrated outside the uterine cavity, surgical removal may be required.[4]
Signs of Pelvic Inflammatory Disease (PID)	There is a slightly increased risk of PID in the first 20 days following insertion.[2]	- Evaluate for symptoms such as pelvic pain, fever, and unusual vaginal discharge.- If PID is diagnosed, initiate appropriate antibiotic

treatment.- Removal of the IUD is not always necessary but should be considered based on clinical judgment.

Frequently Asked Questions (FAQs)

What is the composition of the ParaGard T 380A?

The ParaGard T 380A is a T-shaped device made of polyethylene with barium sulfate added for X-ray visibility.^{[1][3][4]} It has fine copper wire wound around the vertical stem and copper sleeves on the horizontal arms.^[1] The total exposed copper surface area is approximately 380 mm².^{[3][4]}

How does the ParaGard T 380A prevent pregnancy?

The primary mechanism of action is the prevention of fertilization.^[2] The copper released into the uterine cavity creates a cytotoxic inflammatory response that is spermicidal.^{[1][2]} This copper concentration in the cervical mucus also inhibits sperm motility and viability.^{[1][2]} Additionally, it may interfere with sperm transport and egg fertilization, and possibly prevent implantation.^{[3][4]}

What is the effective lifespan of the ParaGard T 380A?

The ParaGard T 380A is indicated for intrauterine contraception for up to 10 years.^{[4][5]}

What are the common reasons for discontinuing use?

The most common reasons for discontinuing the use of the ParaGard T 380A are increased menstrual bleeding and dysmenorrhea (painful periods).^[2]

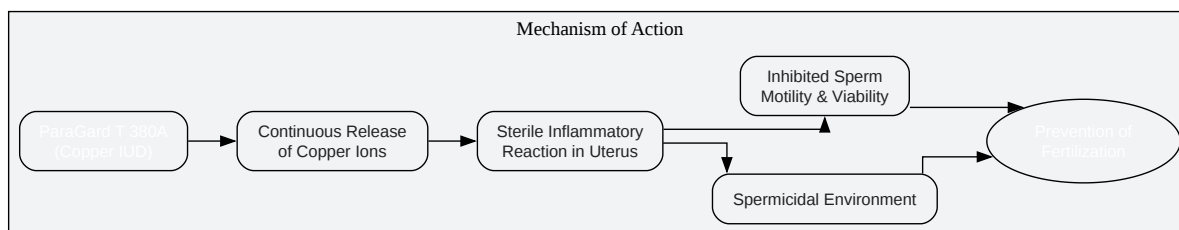
Quantitative Data Summary

Table 1: Efficacy and Expulsion Rates

Timeframe	Pregnancy Rate (per 100 women)	Cumulative Expulsion Rate
First Year	< 1 ^[2] ^[4]	2.4% - 6.0% ^[2]
2 Years	-	3.4% - 6.7% ^[2]
3 Years	-	4.4% - 5.4% ^[2]
10 Years	-	11.2% ^[2]

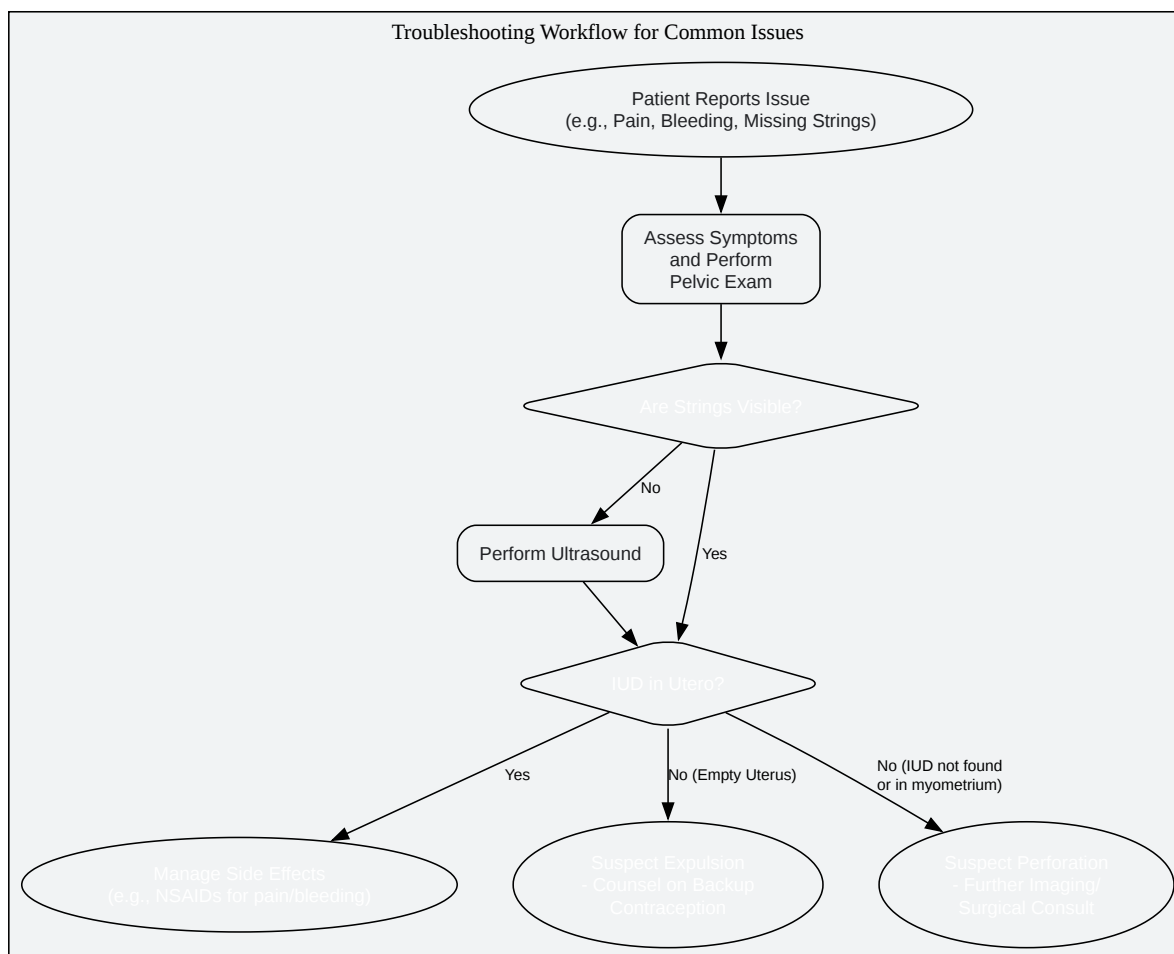
Visual Guides

Below are diagrams illustrating key information related to the ParaGard T 380A.



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Caption: Mechanism of action for the ParaGard T 380A copper IUD.



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Caption: Troubleshooting workflow for common ParaGard T 380A issues.

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